

Spectroscopic Characterization of 3-(4-Bromophenyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)pyridine

CAS No.: 129013-83-8

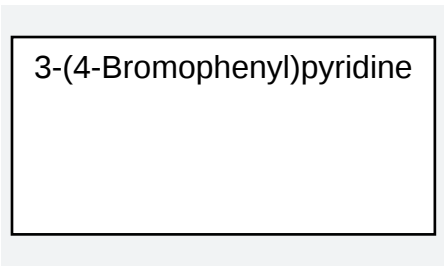
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Introduction: The Analytical Imperative

In the landscape of pharmaceutical research and materials science, the precise structural confirmation of molecular entities is paramount. **3-(4-Bromophenyl)pyridine** ($C_{11}H_8BrN$) is a heterocyclic building block of significant interest, utilized in the synthesis of pharmacologically active compounds and functional organic materials. Its utility is predicated on its defined structure—a pyridine ring linked at the 3-position to a 4-bromophenyl substituent. Verifying this structure and ensuring its purity requires a multi-faceted analytical approach, synergistically employing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

This guide provides an in-depth analysis of the core spectroscopic data for **3-(4-Bromophenyl)pyridine**. It is designed for researchers and drug development professionals, offering not just raw data but a contextualized interpretation grounded in established physicochemical principles. The methodologies and interpretations described herein represent a self-validating system for the unambiguous structural elucidation of this compound.



3-(4-Bromophenyl)pyridine

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Caption: Molecular Structure of **3-(4-Bromophenyl)pyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the cornerstone of molecular structure determination, providing detailed information about the chemical environment, connectivity, and spatial relationships of atoms.

For **3-(4-Bromophenyl)pyridine**, both ^1H and ^{13}C NMR are essential for a complete assignment.

Experimental Protocol: NMR Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in ~0.6 mL of a deuterated solvent, typically deuteriochloroform (CDCl_3), within a 5 mm NMR tube.
- **Reference Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard, setting the 0.0 ppm reference point.
- **Instrumentation:** Acquire spectra on a 400 MHz (or higher) spectrometer.
- **^1H NMR Acquisition:** Obtain a spectrum with 8-16 scans, an acquisition time of ~4 seconds, and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** Obtain a proton-decoupled spectrum using a standard pulse program (e.g., zgpg30). Due to the low natural abundance of ^{13}C , several hundred to several thousand scans are typically required for adequate signal-to-noise.

Causality Behind Experimental Choices:

- Deuterated Solvent (CDCl_3): CDCl_3 is a common choice due to its excellent solubilizing power for a wide range of organic compounds and its single, well-characterized residual solvent peak (~7.26 ppm in ^1H NMR, ~77.16 ppm in ^{13}C NMR), which does not typically interfere with the aromatic signals of the analyte.
- Proton Decoupling in ^{13}C NMR: The ^{13}C spectrum is acquired while irradiating all proton frequencies. This collapses the complex splitting patterns caused by C-H coupling into single, sharp lines for each unique carbon atom, simplifying the spectrum and enhancing the signal-to-noise ratio.^[1]

^1H NMR Spectral Data & Interpretation

The ^1H NMR spectrum of **3-(4-Bromophenyl)pyridine** is characterized by distinct signals in the aromatic region (7.0-9.0 ppm). The asymmetry of the 3-substituted pyridine ring and the para-substitution of the phenyl ring results in a unique and predictable set of multiplets.

Proton Assignments for 3-(4-Bromophenyl)pyridine

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Caption: ^1H NMR assignments for **3-(4-Bromophenyl)pyridine**.

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Proton Label	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-2	8.85	d (doublet)	~2.2	1H
H-6	8.60	dd (doublet of doublets)	~4.8, 1.5	1H
H-4	7.88	ddd (doublet of doublet of doublets)	~8.0, 2.2, 1.5	1H
H-2', H-6'	7.62	d (doublet)	~8.5	2H
H-3', H-5'	7.50	d (doublet)	~8.5	2H
H-5	7.40	dd (doublet of doublets)	~8.0, 4.8	1H

Note: These are predicted values based on established substituent effects. Actual experimental values may vary slightly.

Interpretation Narrative:

- Pyridine Ring Protons: The protons on the pyridine ring are the most deshielded due to the electron-withdrawing effect of the nitrogen atom.
 - H-2 and H-6: These protons, adjacent to the nitrogen, appear furthest downfield. H-2 is expected to be a narrow doublet, split only by H-4 (meta-coupling). H-6 is a doublet of doublets, split by H-5 (ortho-coupling) and H-4 (meta-coupling).
 - H-4 and H-5: H-4 shows a more complex splitting (ddd) from coupling to H-2, H-5, and H-6. H-5 appears as a doublet of doublets due to coupling with its ortho neighbors, H-4 and H-6.
- Bromophenyl Ring Protons: The 4-bromophenyl ring presents a classic AA'BB' system, which often simplifies to two distinct doublets due to the magnetic symmetry of the para-substitution.

- H-2', H-6' and H-3', H-5': These two sets of protons appear as two doublets, each integrating to 2H. The protons ortho to the bromine atom (H-3', H-5') are typically slightly upfield compared to the protons ortho to the pyridine ring (H-2', H-6').

¹³C NMR Spectral Data & Interpretation

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Data (101 MHz, CDCl₃)

Carbon Label	Predicted Chemical Shift (δ, ppm)	Carbon Type
C-2	150.8	CH
C-6	148.5	CH
C-4'	137.2	Quaternary (C-Br)
C-1'	135.0	Quaternary (C-C)
C-3	134.5	Quaternary (C-C)
C-3', C-5'	132.3	CH
C-2', C-6'	128.8	CH
C-4	123.8	CH
C-5	122.9	CH

Note: These are predicted values. Quaternary carbon signals are often of lower intensity than protonated carbons.

Interpretation Narrative:

- Aromatic Region (120-151 ppm): All nine unique carbon signals appear in the expected aromatic region.

- Deshielded Carbons (C-2, C-6): The carbons adjacent to the pyridine nitrogen are the most deshielded, appearing at the lowest field (highest ppm).
- Quaternary Carbons (C-3, C-1', C-4'): Three carbons lack attached protons. The carbon bearing the bromine (C-4') is identifiable by its chemical shift, influenced by the heavy atom effect. The two carbons forming the biaryl linkage (C-3 and C-1') are also present. In an experimental spectrum, these signals are typically less intense than the CH signals due to longer relaxation times and the absence of Nuclear Overhauser Effect (NOE) enhancement.

[2]

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the energy of its molecular vibrations. It is an excellent tool for identifying the presence of specific functional groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal (e.g., diamond or germanium).
- Acquisition: Apply pressure to ensure good contact and collect the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm^{-1} .
- Background Correction: A background spectrum of the clean, empty ATR crystal is collected first and automatically subtracted from the sample spectrum.

Causality Behind Experimental Choices: ATR is a modern, preferred method for solid samples as it requires minimal sample preparation and provides high-quality, reproducible spectra without the need for making KBr pellets.

Table 3: Characteristic IR Absorption Bands for **3-(4-Bromophenyl)pyridine**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3100–3000	C-H Stretch	Aromatic
1600–1450	C=C and C=N Stretch	Aromatic Rings
1100–1000	C-Br Stretch	Aryl Halide
850–750	C-H Out-of-Plane Bend	Aromatic Substitution

Interpretation Narrative:

- **Aromatic C-H Stretch (>3000 cm⁻¹):** The presence of sharp absorption bands just above 3000 cm⁻¹ is a definitive indicator of C-H bonds on sp²-hybridized carbons, confirming the aromatic nature of the molecule.
- **Ring Stretching (1600–1450 cm⁻¹):** A series of sharp peaks in this region corresponds to the stretching vibrations of the C=C bonds within the phenyl ring and the C=C and C=N bonds of the pyridine ring.
- **C-Br Stretch (1100–1000 cm⁻¹):** A moderate to strong absorption in this region is characteristic of the carbon-bromine bond.
- **"Fingerprint Region" (<1500 cm⁻¹):** The complex pattern of bands in this region, including the C-H out-of-plane bending vibrations, is unique to the molecule's overall structure and serves as a "fingerprint" for identification when compared against a reference spectrum.[3]

Mass Spectrometry (MS): Determining Molecular Weight and Formula

Mass spectrometry provides the exact molecular weight and, through fragmentation patterns, clues about the molecule's substructures. For halogenated compounds, MS is particularly powerful.

Experimental Protocol: Electron Ionization (EI)

- **Sample Introduction:** The sample is introduced into the mass spectrometer, often via a Gas Chromatograph (GC) for pure samples, where it is vaporized.

- **Ionization:** In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (~70 eV). This ejects an electron from the molecule, creating a positively charged radical ion known as the molecular ion ($M^{+\bullet}$).
- **Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).

Causality Behind Experimental Choices: EI is a "hard" ionization technique that imparts significant energy to the molecule, leading to predictable and reproducible fragmentation. This fragmentation is highly useful for structural analysis and database matching.

Mass Spectrum Interpretation: The Bromine Isotope Signature

The most critical feature in the mass spectrum of **3-(4-Bromophenyl)pyridine** is the molecular ion region. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly equal natural abundance (~50.7% and ~49.3%, respectively). This results in a characteristic isotopic signature.

Table 4: Key Mass Spectrometry Data

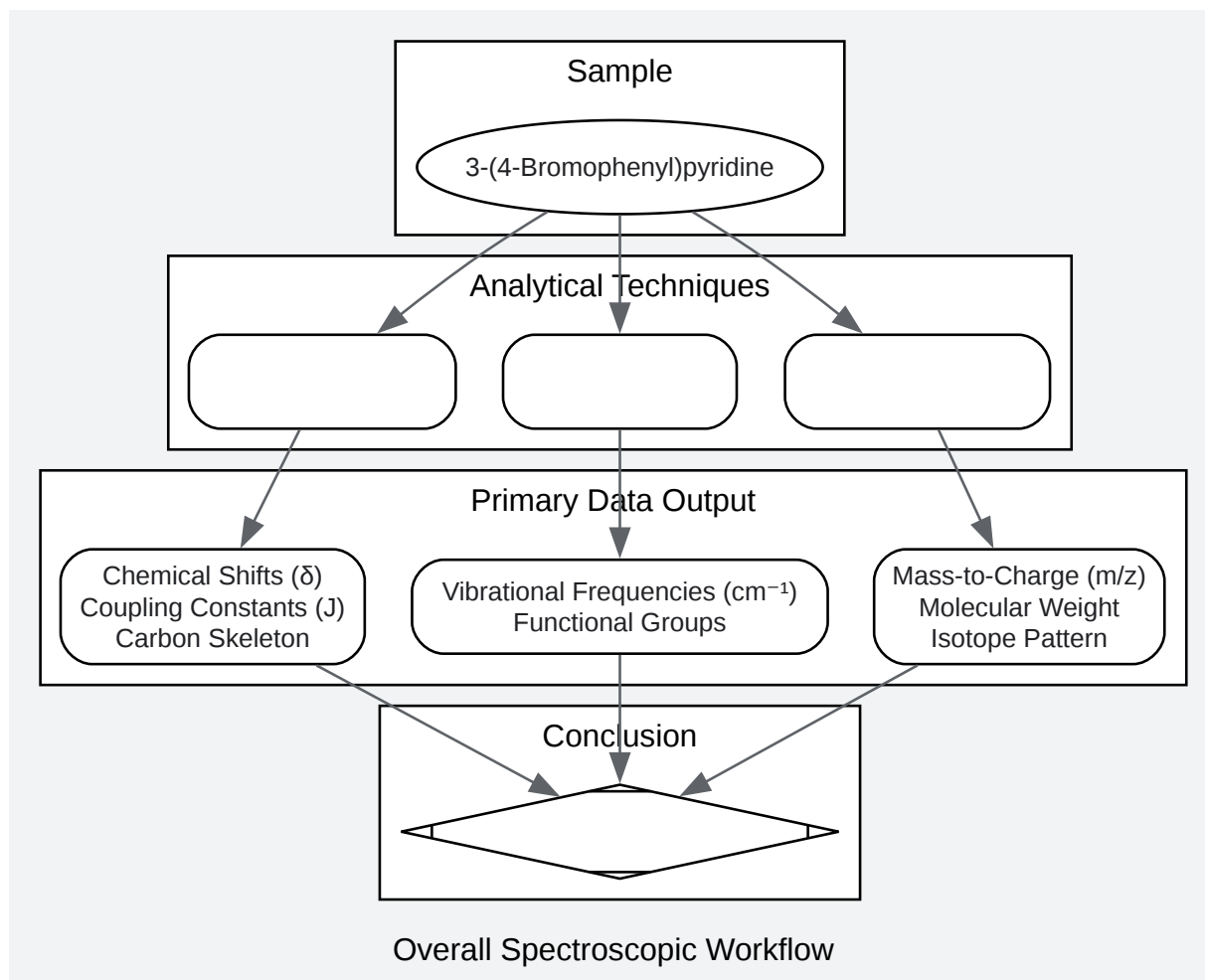
m/z Value	Identity	Interpretation
233	$[M]^{+\bullet}$	Molecular ion containing the ^{79}Br isotope.
235	$[M+2]^{+\bullet}$	Molecular ion containing the ^{81}Br isotope.
154	$[M - \text{Br}]^+$	Fragment corresponding to the loss of a bromine radical.
127	$[\text{C}_{10}\text{H}_7]^+$	Further fragmentation.

Interpretation Narrative:

- **Molecular Ion ($M^{+\bullet}$) and $[M+2]^{+\bullet}$ Peaks:** The spectrum will exhibit two peaks of almost identical intensity at m/z 233 and m/z 235. The peak at 233 corresponds to the molecular ion with the ^{79}Br isotope, while the peak at 235 corresponds to the molecular ion with the ^{81}Br

isotope. This 1:1 ratio $M^{+•}/[M+2]^{+•}$ doublet is definitive proof for the presence of a single bromine atom in the molecule.

- Fragmentation: The molecular ion is unstable and can fragment. A common fragmentation pathway is the loss of the bromine radical (mass of 79 or 81) to produce an ion at m/z 154 ($233 - 79 = 154$). Further fragmentation of the biphenyl-like cation can also occur.



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Caption: A synergistic workflow for structural validation.

Conclusion

The structural characterization of **3-(4-Bromophenyl)pyridine** is achieved through the congruent interpretation of data from multiple spectroscopic techniques. ¹H and ¹³C NMR spectroscopy confirms the precise arrangement of the proton and carbon skeleton, including

the substitution pattern on both aromatic rings. Infrared spectroscopy validates the presence of the key functional groups—aromatic rings and the aryl-bromide bond. Finally, mass spectrometry provides an unambiguous determination of the molecular weight and confirms the presence of a single bromine atom through its characteristic $M^{+•}/[M+2]^{+•}$ isotopic signature. Together, these methods provide a robust and self-validating analytical package essential for ensuring the identity and quality of this important chemical building block.

References

- University of Calgary. Proton-Decoupled ^{13}C Spectra. Chem LibreTexts. [\[Link\]](#)
- Reich, H. J. ^{13}C NMR Spectroscopy. University of Wisconsin. [\[Link\]](#)
- BYU-Idaho. Infrared Spectroscopy. [\[Link\]](#)
- Clark, J. The $M+2$ peak in mass spectra. Chemguide. [\[Link\]](#)

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Sources

- 1. 3-(4-Bromophenyl)pyridine | $\text{C}_{11}\text{H}_8\text{BrN}$ | CID 1515241 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. spectrabase.com [\[spectrabase.com\]](#)
- 3. rsc.org [\[rsc.org\]](#)
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